

Technical Guide: Physical Properties and Synthesis of Tert-butyl 4-oxocyclohexanecarboxylate

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Compound of Interest

Compound Name:	<i>Tert-butyl 4-oxocyclohexanecarboxylate</i>
Cat. No.:	B153428

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties and a common synthetic route for **Tert-butyl 4-oxocyclohexanecarboxylate**. This information is critical for its application in research and development, particularly in the synthesis of novel pharmaceutical compounds.

Core Physical Properties

Tert-butyl 4-oxocyclohexanecarboxylate is a white to off-white solid at room temperature[1]. A summary of its key physical properties is presented in the table below. It is important to note that while the boiling point has been predicted through computational methods, an experimentally determined melting point is not readily available in the reviewed literature.

Physical Property	Value	Notes
Melting Point	Not available	The compound is a solid at room temperature.
Boiling Point	$271.5 \pm 33.0 \text{ } ^\circ\text{C}$	Predicted value.[1][2]
Appearance	White to off-white solid	[1]

Experimental Protocols

Synthesis of Tert-butyl 4-oxocyclohexanecarboxylate

A general and effective procedure for the synthesis of **Tert-butyl 4-oxocyclohexanecarboxylate** involves the esterification of 4-oxocyclohexanecarboxylic acid with tert-butanol.[\[1\]](#)[\[3\]](#)

Materials:

- 4-Oxocyclohexanecarboxylic acid
- Pyridine
- tert-Butanol
- Phosphorus oxychloride (POCl_3)
- Ethyl acetate (EtOAc)
- Saturated brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Ice water

Procedure:

- In a suitable reaction vessel, dissolve 4-oxocyclohexanecarboxylic acid in a mixture of pyridine and tert-butanol.
- Cool the solution in an ice bath.
- Add phosphorus oxychloride dropwise to the cooled solution, maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature.

- Stir the mixture continuously for approximately 4 hours.
- Upon completion of the reaction, carefully pour the crude mixture into ice water.
- Extract the aqueous mixture with ethyl acetate.
- Combine the organic layers and wash with a saturated brine solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure to yield **Tert-butyl 4-oxocyclohexanecarboxylate**.

Determination of Physical Properties

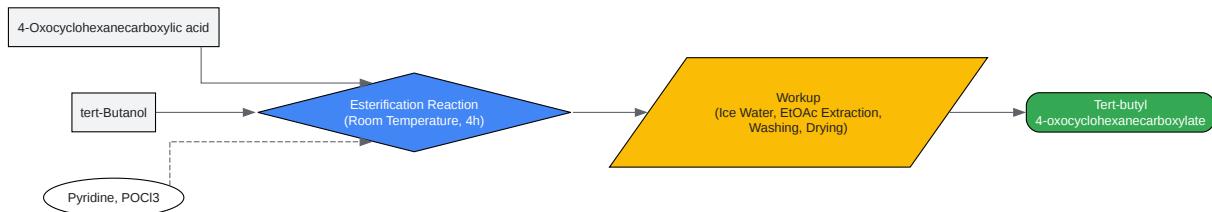
The following are general methodologies for determining the melting and boiling points of organic compounds like **Tert-butyl 4-oxocyclohexanecarboxylate**.

Melting Point Determination: The melting point of a solid organic compound can be determined by packing a small amount of the substance into a capillary tube and heating it in a calibrated melting point apparatus. The temperature range from the first sign of melting to the complete liquefaction of the sample is recorded as the melting point range. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound.

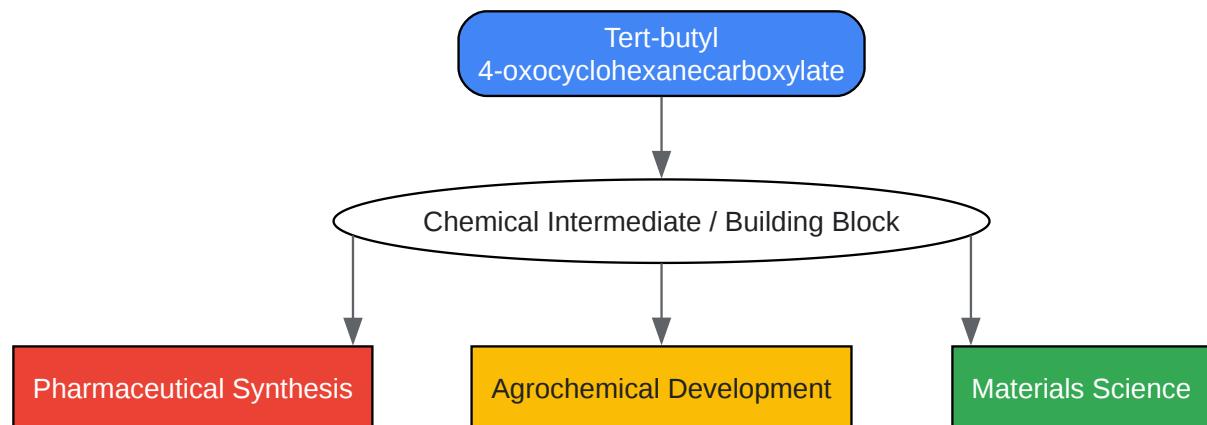
Boiling Point Determination: The boiling point of a liquid can be determined using a distillation apparatus or a micro-method such as the Siwoloboff method. This involves heating a small sample of the liquid in a test tube containing an inverted capillary tube. The boiling point is the temperature at which a steady stream of bubbles emerges from the capillary tube.

Visualized Workflows and Relationships

To further elucidate the practical applications and synthesis of **Tert-butyl 4-oxocyclohexanecarboxylate**, the following diagrams are provided.

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Caption: Synthesis workflow for **Tert-butyl 4-oxocyclohexanecarboxylate**.

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Caption: Role as a chemical intermediate in various R&D fields.

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